

butyl methyl trisulfide chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Butyl methyl trisulfide*

Cat. No.: *B15418111*

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Butyl Methyl Trisulfide: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Butyl methyl trisulfide is an organic polysulfide characterized by a linear chain of three sulfur atoms flanked by a butyl and a methyl group. Organic trisulfides are of growing interest in the scientific community due to their presence in various natural products and their potential biological activities. This technical guide provides a comprehensive overview of the chemical properties, synthesis, and characterization of **butyl methyl trisulfide**, alongside a discussion of its potential biological relevance based on related organosulfur compounds.

Core Chemical Properties

While extensive experimental data for **butyl methyl trisulfide** is not readily available in the public domain, computational methods provide valuable estimates for its core chemical and physical properties. These calculated values offer a foundational understanding of the compound's behavior.

Property	Value	Source
Molecular Formula	C5H12S3	NIST, Cheméo[1]
Molecular Weight	168.34 g/mol	NIST, Cheméo[1]
Normal Boiling Point (Tboil)	520.14 K (246.99 °C)	Cheméo (Joback Calculated Property)[1]
Normal Melting Point (Tfus)	249.31 K (-23.84 °C)	Cheméo (Joback Calculated Property)[1]
Log10 of Water Solubility (log10WS)	-3.55	Cheméo (Crippen Calculated Property)[1]
Octanol/Water Partition Coefficient (logPoct/wat)	3.446	Cheméo (Crippen Calculated Property)[1]

Experimental Protocols

Synthesis of Butyl Methyl Trisulfide

The synthesis of unsymmetrical trisulfides like **butyl methyl trisulfide** can be achieved through several established methods. A common approach involves the reaction of a thiol with a disulfide carrying a suitable leaving group. The following is a generalized protocol that can be adapted for the synthesis of **butyl methyl trisulfide**.

Methodology:

- Preparation of an S-Alkylthiosulfonate: Butanethiol is reacted with a sulfonyl chloride (e.g., methanesulfonyl chloride) in the presence of a base to form butyl methanethiosulfonate.
- Generation of a Persulfide Intermediate: The S-butyl methanethiosulfonate is then reacted with a source of sulfane sulfur, such as sodium thiosulfate, to generate a butyl persulfide intermediate.
- Reaction with a Methylating Agent: The in situ generated butyl persulfide is subsequently reacted with a methylating agent, like methyl iodide or dimethyl sulfate, to yield **butyl methyl trisulfide**.

- Purification: The crude product is purified using column chromatography on silica gel to isolate the pure **butyl methyl trisulfide**.

Characterization of Butyl Methyl Trisulfide

Standard analytical techniques are employed to confirm the structure and purity of the synthesized **butyl methyl trisulfide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the butyl and methyl groups. The chemical shifts and coupling patterns of the protons adjacent to the sulfur atoms will be indicative of the trisulfide linkage.
- ^{13}C NMR: The carbon NMR spectrum will display distinct peaks for the five carbon atoms in the molecule, with the chemical shifts of the carbons bonded to sulfur being particularly informative.

Mass Spectrometry (MS):

- Electron Ionization (EI-MS): The mass spectrum will show the molecular ion peak (M^+) at $m/z = 168$. Fragmentation patterns are expected to involve cleavage of the C-S and S-S bonds, providing structural confirmation. Common fragments would include ions corresponding to the loss of alkyl and sulfur fragments.
- High-Resolution Mass Spectrometry (HRMS): HRMS is used to determine the exact mass of the molecular ion, which confirms the elemental composition of the synthesized compound.

Potential Biological Activities and Signaling Pathways

Specific biological studies on **butyl methyl trisulfide** are not extensively reported. However, the broader class of organic trisulfides, particularly those derived from natural sources like garlic (e.g., diallyl trisulfide), have demonstrated a range of biological activities. These activities provide a basis for postulating the potential therapeutic applications of **butyl methyl trisulfide**.

Antimicrobial Activity

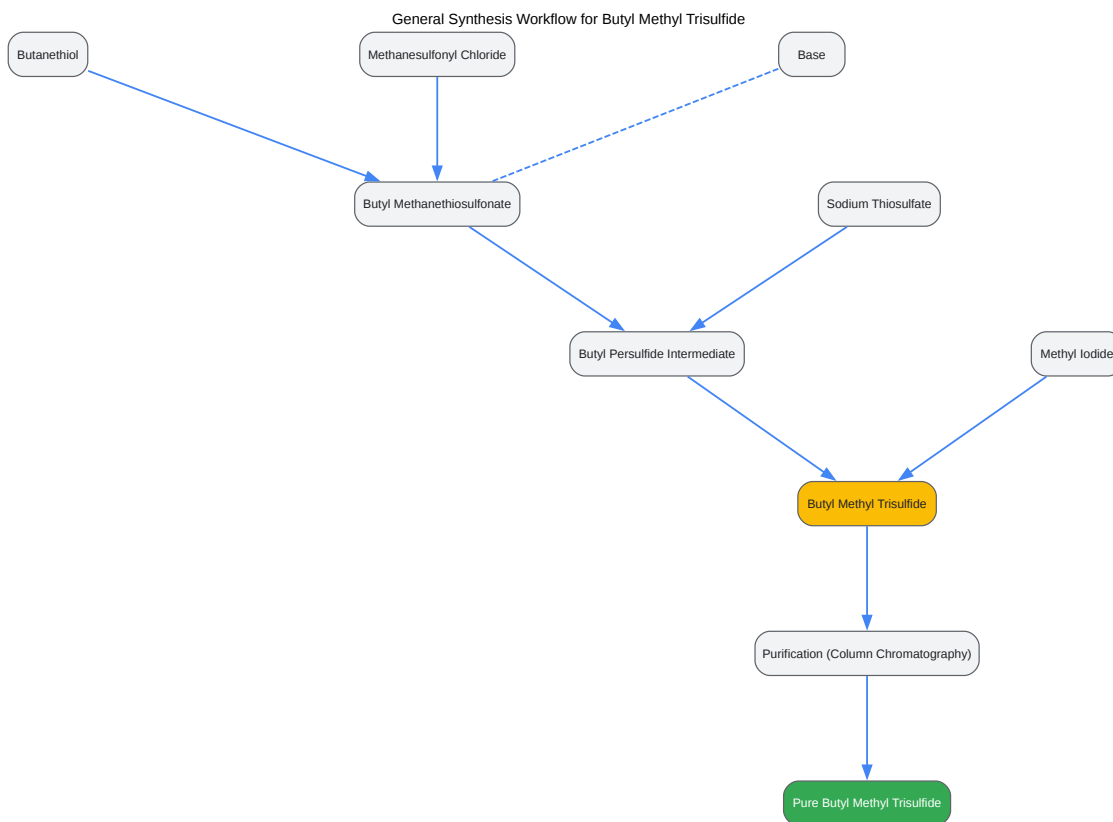
Organic polysulfides are known for their antimicrobial properties.[2] Trisulfides found in plants of the Allium genus have been explored as antimicrobial agents.[2] For instance, diallyl trisulfide has shown efficacy against various foodborne pathogens.[3] The proposed mechanism involves the interaction of the trisulfide moiety with microbial proteins and enzymes, leading to cellular dysfunction. It is plausible that **butyl methyl trisulfide** could exhibit similar antimicrobial effects, warranting further investigation against a panel of pathogenic bacteria and fungi.

Cytotoxic and Anticancer Potential

Several organosulfur compounds, including trisulfides, have been investigated for their cytotoxic effects on cancer cells. Diallyl trisulfide, for example, has been shown to induce apoptosis and inhibit the proliferation of triple-negative breast cancer cells.[4] The mechanism of action is often attributed to the induction of oxidative stress and the modulation of key signaling pathways involved in cell survival and death. While the cytotoxic potential of **butyl methyl trisulfide** remains to be elucidated, its structural similarity to other bioactive trisulfides suggests it could be a candidate for anticancer research.

Visualizations

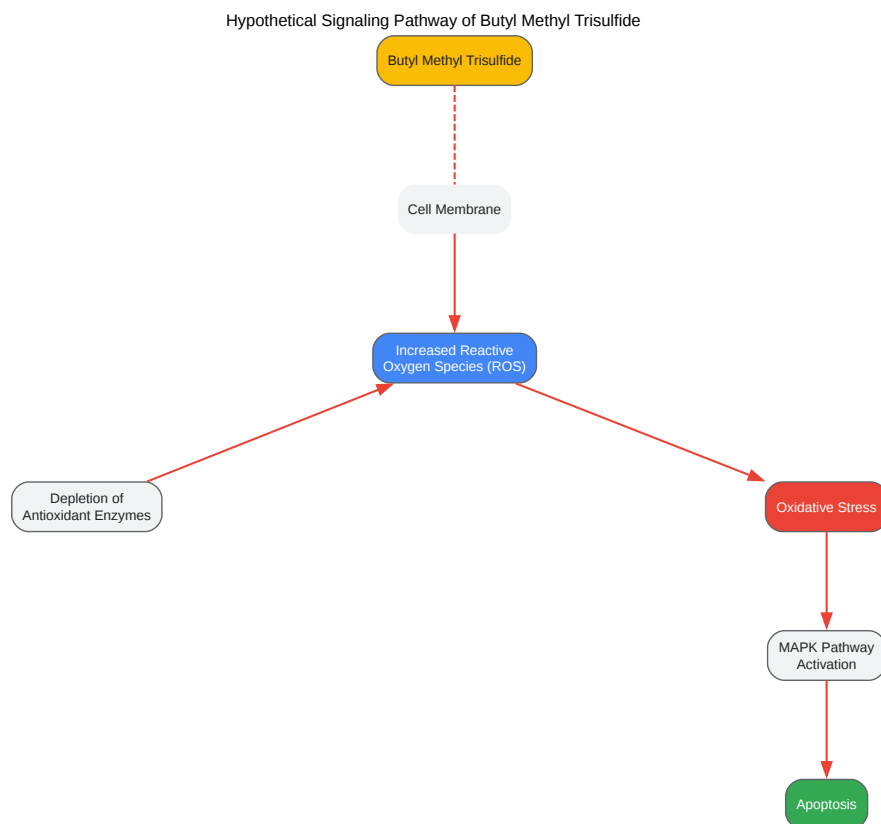
Synthesis Workflow



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Caption: A generalized workflow for the synthesis of **butyl methyl trisulfide**.

Hypothetical Signaling Pathway



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- To cite this document: BenchChem. [butyl methyl trisulfide chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15418111#butyl-methyl-trisulfide-chemical-properties]

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